

Molecular formula and weight of lidocaine hydrochloride monohydrate

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Compound of Interest

Compound Name: Lidocaine hydrochloride hydrate

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An In-depth Guide to the Molecular Properties of Lidocaine Hydrochloride Monohydrate

This technical guide provides a detailed analysis of the molecular formula and weight of lidocaine hydrochloride monohydrate, a crucial compound for researchers, scientists, and professionals in drug development. For clarity and comparative purposes, data for the anhydrous form, lidocaine hydrochloride, is also presented.

Molecular Composition and Weight

The fundamental characteristics of a chemical compound are its molecular formula and weight. Lidocaine hydrochloride monohydrate is the hydrated salt form of lidocaine, an amide-type local anesthetic. The addition of hydrochloric acid and a single water molecule to the lidocaine base results in the monohydrate form.

Data Summary

The molecular properties of lidocaine hydrochloride and its monohydrate form are summarized below. These values are derived from the constituent elements and their atomic masses.

Compound	Molecular Formula	Molar Mass (g/mol)
Lidocaine Hydrochloride	$C_{14}H_{23}ClN_2O$ [1]	270.80 [1] [2]
Lidocaine Hydrochloride Monohydrate	$C_{14}H_{25}ClN_2O_2$ [3] [4]	288.82 [3]

Detailed Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculations for both the anhydrous and monohydrate forms of lidocaine hydrochloride are detailed below, based on the standard atomic weights of the elements.

- Carbon (C): 12.011 u
- Hydrogen (H): 1.008 u[5][6]
- Chlorine (Cl): 35.45 u[7][8]
- Nitrogen (N): 14.007 u[9][10]
- Oxygen (O): 15.999 u[11][12]

Lidocaine Hydrochloride ($C_{14}H_{23}ClN_2O$)

- Carbon: $14 \times 12.011 \text{ u} = 168.154 \text{ u}$
- Hydrogen: $23 \times 1.008 \text{ u} = 23.184 \text{ u}$
- Chlorine: $1 \times 35.45 \text{ u} = 35.45 \text{ u}$
- Nitrogen: $2 \times 14.007 \text{ u} = 28.014 \text{ u}$
- Oxygen: $1 \times 15.999 \text{ u} = 15.999 \text{ u}$
- Total Molecular Weight: 270.801 u

Lidocaine Hydrochloride Monohydrate ($C_{14}H_{25}ClN_2O_2$)[3] [4]

This molecule is composed of the lidocaine base ($C_{14}H_{22}N_2O$), hydrochloric acid (HCl), and one molecule of water (H_2O)[13][14].

- Carbon: $14 \times 12.011 \text{ u} = 168.154 \text{ u}$
- Hydrogen: $25 \times 1.008 \text{ u} = 25.200 \text{ u}$

- Chlorine: $1 \times 35.45 \text{ u} = 35.45 \text{ u}$
- Nitrogen: $2 \times 14.007 \text{ u} = 28.014 \text{ u}$
- Oxygen: $2 \times 15.999 \text{ u} = 31.998 \text{ u}$
- Total Molecular Weight: 288.816 u

The calculated molecular weight of 288.816 g/mol aligns with the widely accepted value of approximately 288.82 g/mol .^[3]

Experimental Determination

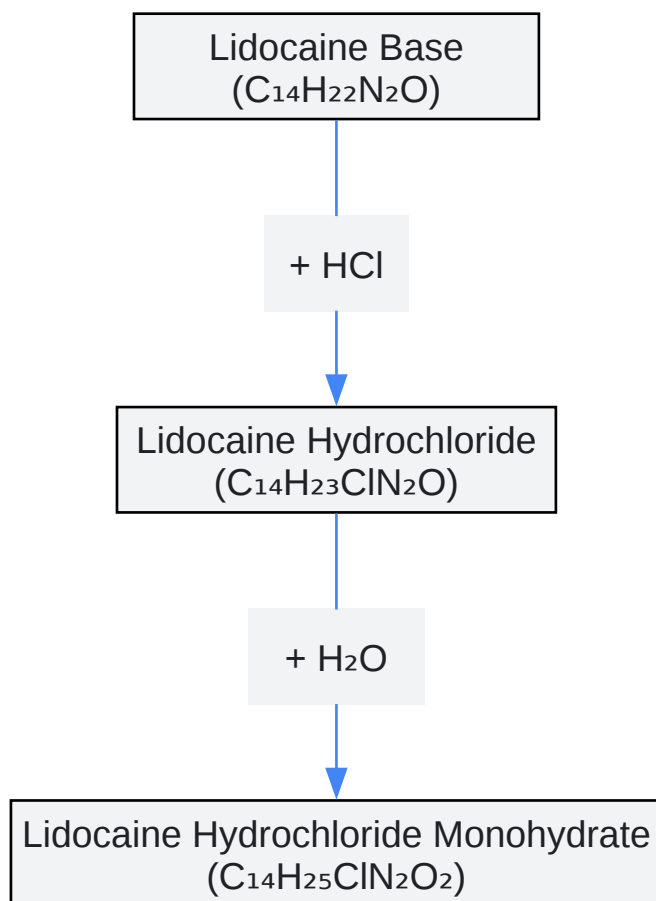
The molecular formula and weight of compounds like lidocaine hydrochloride monohydrate are empirically determined through a combination of analytical techniques.

- Mass Spectrometry: This technique is used to measure the mass-to-charge ratio of ions, allowing for the determination of the molecular weight with high precision.
- Elemental Analysis: This method determines the percentage composition of each element in the compound. These percentages are then used to derive the empirical formula, which can be compared with the proposed molecular formula.

The specific experimental protocols for these analyses are equipment- and laboratory-dependent and are not detailed here. The data presented in this guide are based on established and verified values from chemical databases.^{[1][3][13][14]}

Structural Relationship

The relationship between the lidocaine base and its hydrochloride salts can be visualized as a straightforward chemical addition. The following diagram illustrates this progression.



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Formation of Lidocaine Hydrochloride Salts.

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